

## Solubility of Isonicotine-d3: A Technical Guide

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Compound of Interest		
Compound Name:	Isonicotine-d3	
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Disclaimer: As of the latest available data, specific quantitative solubility studies for **Isonicotine-d3** are not publicly available in the peer-reviewed literature. This guide provides solubility data for the closely related, non-deuterated parent compound, Isonicotinic Acid, to serve as a reference for researchers, scientists, and drug development professionals. The experimental protocols provided are general methods that can be adapted for the determination of **Isonicotine-d3** solubility.

## **Introduction to Isonicotinic Acid Solubility**

Isonicotinic acid, a pyridine carboxylic acid, is a key chemical intermediate in the pharmaceutical industry.[1] Its solubility is a critical physicochemical property influencing its behavior in various chemical processes and formulations. The solubility of isonicotinic acid is influenced by factors such as the solvent's polarity, the potential for hydrogen bonding, and the pH of the medium.[2] In aqueous solutions, isonicotinic acid can exist in equilibrium between a neutral form and a zwitterionic form, with the neutral form being more prevalent in organic solvents like methanol and tetrahydrofuran.[1]

## **Quantitative Solubility Data for Isonicotinic Acid**

The following table summarizes the molar solubility of isonicotinic acid in various solvents at 298.2 K (25 °C).



Solvent	Molar Solubility (mol·dm <sup>-3</sup> )
Water	0.142
Methanol	0.081
Ethanol	0.035
1-Propanol	0.018
2-Propanol	0.015
Propanone (Acetone)	0.0036
Ethyl Acetate	0.0012

Data sourced from Acree, Jr., W. E., & Abraham, M. H. (2013). On the solubility of nicotinic acid and isonicotinic acid in water and organic solvents. Journal of Chemical Thermodynamics, 63, 6-11.[1][3][4]

# Experimental Protocol: Saturation Shake-Flask Method for Solubility Determination

The saturation shake-flask method is a widely recognized and reliable technique for determining the thermodynamic equilibrium solubility of a compound.[5] The following protocol provides a general framework that can be adapted for **Isonicotine-d3**.

#### 3.1. Materials and Equipment

- Isonicotine-d3 (solid)
- Selected solvents (e.g., water, ethanol, methanol, etc.)
- Stoppered flasks or vials
- Constant temperature shaker or agitator
- Centrifuge
- Syringes and filters (e.g., 0.22 μm PTFE)



- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
   or other quantitative analytical instrument.[6][7]
- Volumetric flasks and pipettes

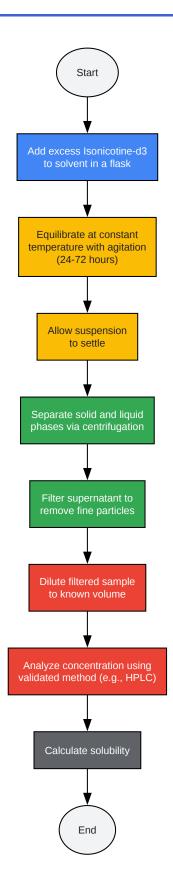
#### 3.2. Experimental Procedure

- Preparation of Solvent: Prepare the desired solvent or buffer system.
- Addition of Excess Solute: Add an excess amount of solid Isonicotine-d3 to a stoppered
  flask containing a known volume of the solvent. The presence of undissolved solid at the end
  of the experiment is crucial to ensure saturation.
- Equilibration: Place the flasks in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C). Agitate the samples for a sufficient period to reach equilibrium. This typically requires 24 to 72 hours.[5] It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- Phase Separation: After equilibration, allow the suspensions to settle. Separate the saturated solution from the excess solid by centrifugation.
- Sample Collection and Dilution: Carefully withdraw an aliquot of the clear supernatant using
  a syringe and immediately filter it to remove any remaining solid particles. Dilute the filtered
  sample with a suitable solvent to a concentration within the linear range of the analytical
  method.
- Quantitative Analysis: Analyze the concentration of Isonicotine-d3 in the diluted samples
  using a validated analytical method, such as HPLC.[6][7]
- Calculation of Solubility: Calculate the solubility of Isonicotine-d3 in the solvent based on the measured concentration and the dilution factor.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the saturation shake-flask method for determining the solubility of a compound.





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Caption: Workflow of the saturation shake-flask solubility determination method.



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